

Technical Guide: Isoprothiolane-d4 – Physicochemical Profiling and Analytical Applications

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: *Isoprothiolane-d4*

CAS No.: 1715020-82-8

Cat. No.: B587518

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Core Directive & Executive Summary

Isoprothiolane-d4 (CAS: 1715020-82-8) is the stable isotope-labeled analog of Isoprothiolane, a systemic fungicide and plant growth regulator widely used in agriculture to control rice blast (*Magnaporthe grisea*) and planthoppers.

In high-precision analytical chemistry, **Isoprothiolane-d4** serves as the critical Internal Standard (IS) for Isotope Dilution Mass Spectrometry (IDMS). Its physicochemical behavior mirrors the non-deuterated parent compound during extraction and chromatographic separation, while its distinct mass shift (+4 Da) allows for differentiation and correction of matrix effects in LC-MS/MS workflows.

This guide provides a comprehensive technical profile of **Isoprothiolane-d4**, detailing its physicochemical properties, structural integrity, and a validated protocol for its application in residue analysis.

Identity & Physicochemical Properties[1][2]

The following data characterizes high-purity (>98%) **Isoprothiolane-d4** intended for use as a certified reference material (CRM) or analytical standard.

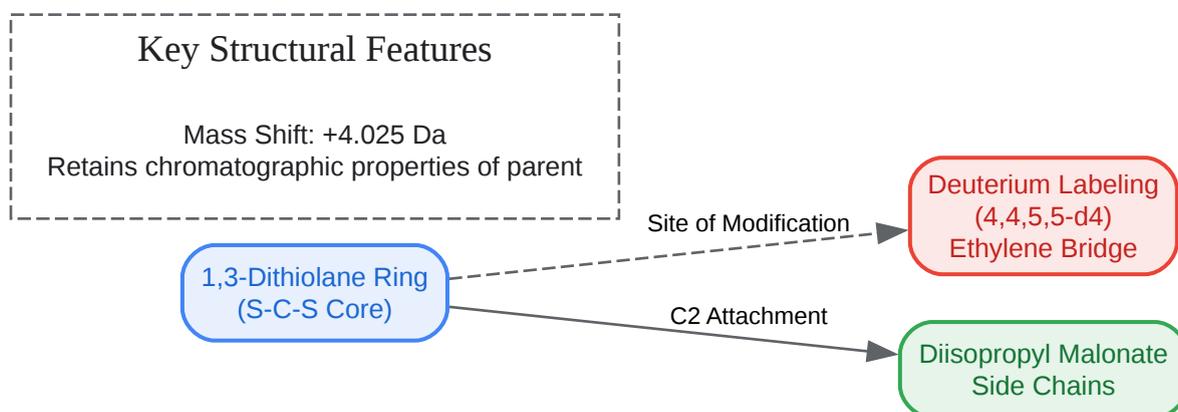
Table 1: Physicochemical Specifications

Property	Specification
Chemical Name	Diisopropyl 1,3-dithiolan-2-ylidenemalonate-d4
CAS Number	1715020-82-8
Parent Compound CAS	50512-35-1 (Isoprothiolane)
Molecular Formula	C ₁₂ H ₁₄ D ₄ O ₄ S ₂
Molecular Weight	294.42 g/mol (Parent: 290.40 g/mol)
Isotopic Purity	≥ 99 atom % D
Chemical Purity	≥ 98%
Appearance	Off-white to light yellow crystalline solid
Melting Point	50 – 55 °C (Consistent with parent)
Solubility	Soluble in Acetone, Chloroform, Methanol, Acetonitrile. Low solubility in Water (~48 mg/L). [1] [2] [3] [4] [5]
Storage Stability	Hygroscopic. Store at -20°C under inert atmosphere (Argon/Nitrogen).

Structural Analysis & Labeling

Isoprothiolane-d4 is deuterated at the 4,4,5,5-positions of the 1,3-dithiolane ring.[\[1\]](#)[\[4\]](#) This specific labeling position is metabolically stable and resistant to back-exchange in aqueous solvents, ensuring the integrity of the internal standard during extraction.

Figure 1: Structural Representation The diagram below illustrates the chemical structure, highlighting the deuterated ethylene bridge on the dithiolane ring.



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Caption: Structural logic of **Isoprothiolane-d4** showing the stable isotope labeling on the dithiolane ring.

Analytical Application: Residue Analysis in Rice

The primary application of **Isoprothiolane-d4** is in the quantification of pesticide residues in complex food matrices (e.g., brown rice, straw) using LC-MS/MS. The following protocol utilizes the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method, adapted for high-sensitivity detection.

Experimental Protocol: QuEChERS Extraction with IDMS

Objective: Quantify Isoprothiolane in rice samples correcting for matrix suppression using **Isoprothiolane-d4**.

Reagents Required:

- Internal Standard Solution: **Isoprothiolane-d4** (10 µg/mL in Acetonitrile).
- Extraction Solvent: Acetonitrile (LC-MS grade) with 1% Acetic Acid.
- Salts: MgSO₄ (anhydrous), NaOAc (Sodium Acetate).
- Clean-up Sorbent: Primary Secondary Amine (PSA) + C18.

Step-by-Step Methodology:

- Sample Preparation:
 - Weigh 10.0 g of homogenized rice sample into a 50 mL centrifuge tube.
 - Add 10 mL of HPLC-grade water and vortex for 1 min to hydrate the matrix.
- Internal Standard Spiking (Critical Step):
 - Add 50 μ L of **Isoprothiolane-d4** working solution (10 μ g/mL) to the hydrated sample.
 - Target Concentration: 50 ng/g (ppb) in the final sample.
 - Vortex for 30 seconds and allow to equilibrate for 15 minutes. This ensures the IS binds to the matrix similarly to the analyte.
- Extraction:
 - Add 10 mL of Acetonitrile (1% Acetic Acid).
 - Shake vigorously (mechanical shaker) for 1 minute.
 - Add QuEChERS salt packet (4 g MgSO_4 , 1 g NaOAc).
 - Immediately shake vigorously for 1 minute to prevent MgSO_4 agglomeration.
 - Centrifuge at 4,000 rpm for 5 minutes.
- Dispersive Solid Phase Extraction (d-SPE) Clean-up:
 - Transfer 1 mL of the supernatant (acetonitrile layer) to a d-SPE tube containing 150 mg MgSO_4 , 50 mg PSA, and 50 mg C18.
 - Vortex for 1 minute.
 - Centrifuge at 10,000 rpm for 3 minutes.
- Analysis:
 - Transfer the supernatant to an autosampler vial.

- Inject into LC-MS/MS (e.g., ESI+ mode).

LC-MS/MS Transition Parameters

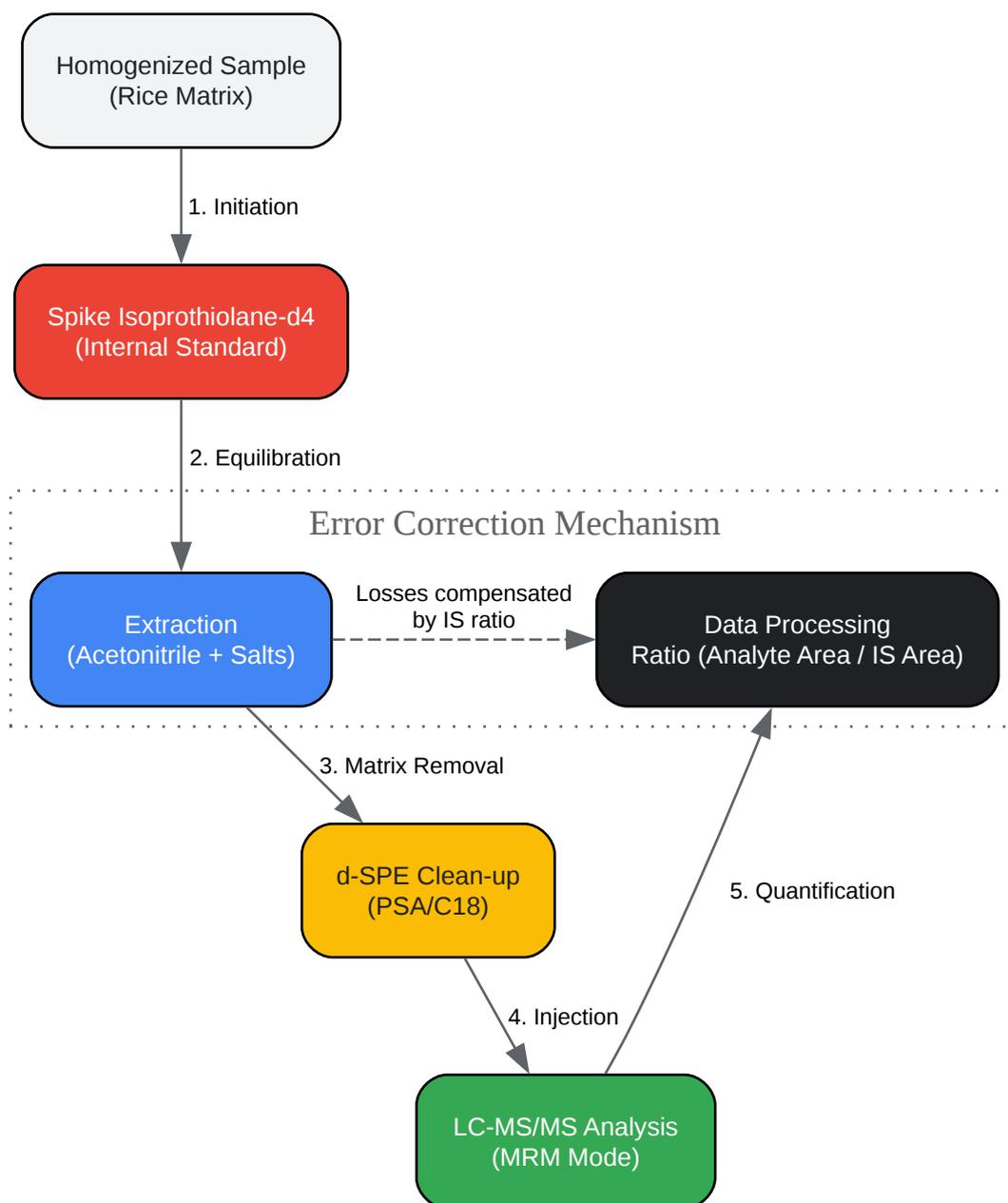
To ensure specificity, monitor the following MRM (Multiple Reaction Monitoring) transitions:

Compound	Precursor Ion (m/z)	Product Ion (Quantifier)	Product Ion (Qualifier)
Isoprothiolane	291.1 [M+H] ⁺	249.1	119.0
Isoprothiolane-d4	295.1 [M+H] ⁺	253.1	123.0

Note: The +4 Da shift is maintained in the product ions, confirming the stability of the dithiolane ring during fragmentation.

Analytical Workflow Visualization

The following diagram maps the logical flow of the IDMS protocol, highlighting where the self-validating correction occurs.



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Caption: Workflow for Isoprothiolane residue analysis using d4-labeled internal standard correction.

Handling, Stability, and Safety

Storage Protocols

- Temperature: Long-term storage at -20°C is mandatory to prevent degradation.

- Atmosphere: Store under Argon or Nitrogen to prevent oxidation of the sulfur moieties.
- Solution Stability: Stock solutions in acetonitrile are stable for up to 6 months at -20°C. Working standards should be prepared weekly.

Safety Profile (GHS Classification)

Isoprothiolane-d4 retains the toxicological properties of the parent compound.

- Signal Word: Warning
- Hazard Statements:
 - H302: Harmful if swallowed.[6]
 - H411: Toxic to aquatic life with long-lasting effects.
- PPE: Wear nitrile gloves, safety goggles, and use within a fume hood to avoid inhalation of dust/aerosols.

References

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